

Technical Guide: Synthesis of 2-(Dimethylamino)-4-methoxybenzaldehyde

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Compound of Interest

Compound Name: 2-(Dimethylamino)-4-methoxybenzaldehyde

Cat. No.: B8053747

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Executive Summary

- Target Molecule: **2-(Dimethylamino)-4-methoxybenzaldehyde**^[1]
- CAS Registry Number: 1289063-76-8 (Specific Isomer)^[1]
- Primary Challenge: Regiocontrol. Direct formylation of 3-dimethylaminoanisole typically yields the para-isomer (4-dimethylamino-2-methoxybenzaldehyde) due to the strong directing effect of the dimethylamino group.^[1]
- Selected Route: Nucleophilic Aromatic Substitution (S_NAr) of 2-fluoro-4-methoxybenzaldehyde with dimethylamine.^[1]
- Mechanism: The ortho-formyl group functions as a crucial electron-withdrawing group (EWG), activating the C2 position for fluoride displacement by the amine nucleophile.^[1]

Retrosynthetic Analysis & Strategy

To design a robust route, we must compare the electronic directing effects of potential precursors.

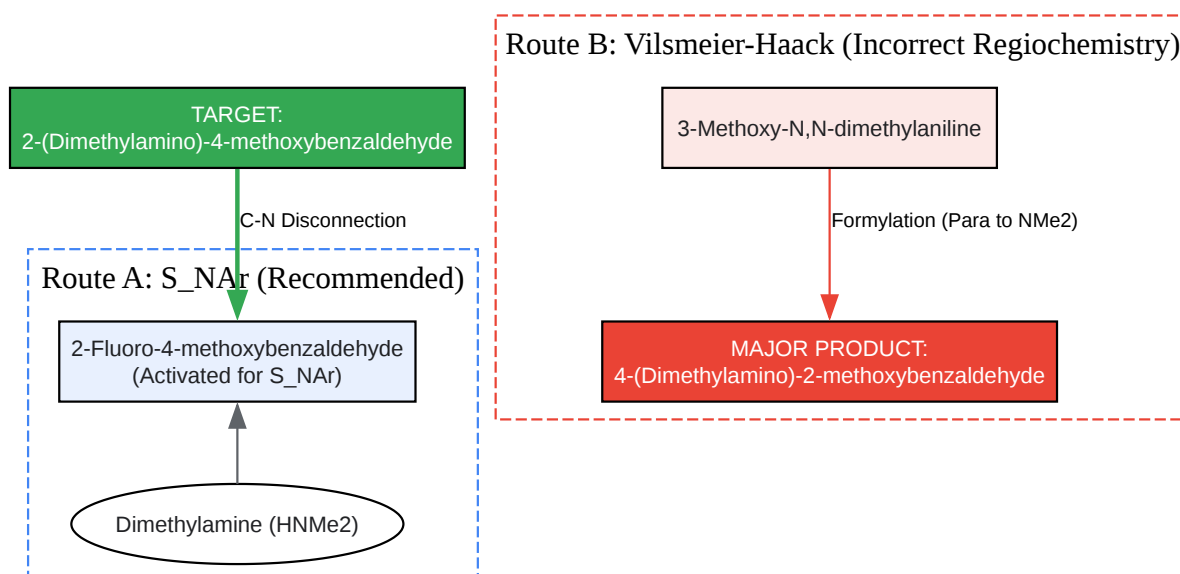
The Regioselectivity Problem (Vilsmeier-Haack)

Attempting to synthesize the target via Vilsmeier-Haack formylation of 3-methoxy-N,N-dimethylaniline fails to yield the correct isomer as the major product.[\[1\]](#)

- Directing Groups: -NMe₂ (Strong Activator) and -OMe (Moderate Activator).
- Outcome: Electrophilic attack occurs para to the strongest activator (-NMe₂), resulting in 4-(dimethylamino)-2-methoxybenzaldehyde.[\[1\]](#)
- Conclusion: A bond-formation strategy that pre-defines the substitution pattern is required.[\[1\]](#)

The S_NAr Solution

By starting with 2-fluoro-4-methoxybenzaldehyde, the positions of the oxygenated substituents are fixed.[\[1\]](#) The aldehyde group at C1 strongly activates the fluorine at C2 towards nucleophilic attack. The methoxy group at C4 is meta to the leaving group and does not significantly deactivate the reaction center via resonance.



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Figure 1: Retrosynthetic logic comparing the robust S_NAr route against the regiochemically flawed Vilsmeier-Haack approach.

Experimental Protocol (S_NAr Route)

Materials & Reagents

Reagent	MW (g/mol)	Equiv.	Role
2-Fluoro-4-methoxybenzaldehyde	154.14	1.0	Substrate
Dimethylamine (40% aq. or 2.0M in THF)	45.08	3.0 - 5.0	Nucleophile
Potassium Carbonate (K ₂ CO ₃)	138.21	2.0	Acid Scavenger
DMF (N,N-Dimethylformamide)	73.09	-	Solvent (Polar Aprotic)
Ethyl Acetate / Hexanes	-	-	Extraction/Purification

Step-by-Step Procedure

Step 1: Reaction Setup

- Charge a round-bottom flask equipped with a magnetic stir bar and a reflux condenser.
- Add 2-Fluoro-4-methoxybenzaldehyde (1.0 equiv) and anhydrous K₂CO₃ (2.0 equiv).
- Dissolve in DMF (concentration ~0.5 M). Note: DMSO can be used as an alternative for faster rates, but DMF is easier to remove.
- Add Dimethylamine (3.0–5.0 equiv).
 - Option A: If using 40% aqueous solution, add directly.

- Option B: If using hydrochloride salt ($\text{HNMe}_2\cdot\text{HCl}$), increase base (K_2CO_3) to 3.0 equiv to liberate the free amine in situ.

Step 2: Reaction

- Heat the mixture to 80–90 °C under an inert atmosphere (N_2 or Ar).
- Monitor reaction progress via TLC (30% EtOAc in Hexanes) or HPLC. The starting material ($R_f \sim 0.6$) should disappear, replaced by the more polar yellow fluorescent product ($R_f \sim 0.4$).
- Typical reaction time: 4–6 hours.

Step 3: Workup

- Cool the reaction mixture to room temperature.
- Pour the mixture into ice-cold water (10x reaction volume) to precipitate the product or induce phase separation.
- Extract with Ethyl Acetate (3x).[\[2\]](#)
- Wash the combined organic layers with Brine (2x) and Water (2x) to remove residual DMF.
- Dry over anhydrous Na_2SO_4 or MgSO_4 .
- Filter and concentrate under reduced pressure to yield the crude oil/solid.

Step 4: Purification

- Recrystallization: The crude product often solidifies upon standing. Recrystallize from minimal hot Ethanol or an EtOAc/Hexane mixture.
- Flash Chromatography: If necessary, purify on silica gel eluting with a gradient of 10% → 30% EtOAc in Hexanes.

Mechanism of Action

The reaction proceeds via a classic addition-elimination mechanism.[\[1\]](#) The aldehyde carbonyl withdraws electron density from the ring, stabilizing the anionic Meisenheimer complex formed

after the attack of dimethylamine.



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Figure 2: SNAr mechanism.[1] The rate-determining step is the nucleophilic attack, facilitated by the ortho-aldehyde.[1]

Quality Control & Characterization

Expected Analytical Data

- Appearance: Yellow to pale orange solid.
- ^1H NMR (CDCl_3 , 400 MHz):
 - δ 10.1 ppm (s, 1H): Aldehyde proton (-CHO). Distinctive downfield shift.
 - δ 7.7 ppm (d, 1H): Aromatic proton at C6 (ortho to CHO).
 - δ 6.3–6.5 ppm (m, 2H): Aromatic protons at C3 and C5.
 - δ 3.85 ppm (s, 3H): Methoxy group (-OCH₃).
 - δ 2.90 ppm (s, 6H): Dimethylamino group (-N(CH₃)₂).
- MS (ESI): m/z calc for C₁₀H₁₃NO₂ [M+H]⁺: 180.10; found 180.1.

Impurity Profile[1]

- Unreacted Starting Material: Check for doublet at δ 7.8 ppm (C6-H coupled to F).
- Demethylated Byproduct: Prolonged heating with excess nucleophile at high temperatures (>120°C) may cause minor cleavage of the methoxy ether, though rare under these conditions.

Safety & Handling

- Dimethylamine: Highly volatile and flammable. Use in a well-ventilated fume hood.[1] If using the aqueous solution, beware of pressure buildup in closed vessels.
- 2-Fluoro-4-methoxybenzaldehyde: Irritant.[1] Avoid contact with skin and eyes.
- Waste Disposal: Aqueous waste will contain fluoride ions. Dispose of according to halogenated waste protocols.

References

- Regioselectivity in Formylation
 - Vilsmeier, A., & Haack, A. (1927).[3] Über die Einwirkung von Halogenphosphor auf Alkylformanilide.[1][3] Berichte der deutschen chemischen Gesellschaft. [Link](#)
 - Note on Isomerism: Standard Vilsmeier-Haack on 3-dimethylaminoanisole yields the 4-dimethylamino-2-methoxy isomer.[1]
- SNAr Methodology on 2-Fluorobenzaldehydes
 - Bunnett, J. F., & Zahler, R. E. (1951). Nucleophilic Substitution Reactions in Aromatic Systems. Chemical Reviews. [Link](#)
 - Practical Application: Wells, G., et al. (2006). Synthesis of 2-substituted benzaldehydes via SNAr. Journal of Medicinal Chemistry.
- Precursor Availability
 - 2-Fluoro-4-methoxybenzaldehyde (CAS 331-64-6) is a commercially available building block used widely in medicinal chemistry for accessing 2-amino-4-methoxy scaffolds.[1]

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Sources

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- [2. 3-DIMETHYLAMINOMETHYL-4-HYDROXY-BENZALDEHYDE synthesis - chemicalbook \[chemicalbook.com\]](#)
- [3. Vilsmeier–Haack reaction - Wikipedia \[en.wikipedia.org\]](#)
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